

# A Technical Guide to the Natural Isotopes of Neodymium

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## Compound of Interest

Compound Name: Neodymium

CAS No.: 42320-27-4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the natural isotopes of **neodymium**, their relative abundances, and the methodologies used for their determination. This information is critical for researchers in various fields, including geochemistry, nuclear physics, and materials science, as well as for professionals in drug development who may utilize isotopic labeling techniques.

## Natural Isotopic Abundance of Neodymium

**Neodymium** (Nd) is a rare earth element with atomic number 60. Naturally occurring **neodymium** is a mixture of seven isotopes, five of which are stable and two of which are radioactive with extremely long half-lives.<sup>[1][2]</sup> The isotopic composition of natural **neodymium** is summarized in the table below.

Isotope	Mass Number	Natural Abundance (%)	Stability	Half-life (t <sup>1/2</sup> )	Decay Mode	Daughter Product
142Nd	142	27.2% <sup>[3][4]</sup>	Stable	-	-	-
143Nd	143	12.2% <sup>[3][5]</sup>	Stable	-	-	-
144Nd	144	23.8% <sup>[3][5]</sup>	Radioactive	2.29 x 10 <sup>15</sup> years <sup>[3][4]</sup>	α (Alpha)	140Ce
145Nd	145	8.3% <sup>[3][5]</sup>	Stable	-	-	-
146Nd	146	17.2% <sup>[3][5]</sup>	Stable	-	-	-
148Nd	148	5.80% <sup>[3][6]</sup>	Stable	-	-	-
150Nd	150	5.60% <sup>[3][6]</sup>	Radioactive	9.3 x 10 <sup>18</sup> years <sup>[3][5]</sup>	β-β- (Double Beta)	150Sm

Note: While 144Nd and 150Nd are technically radioactive, their half-lives are so long that they are often considered stable for practical purposes.<sup>[3]</sup>

## Experimental Protocol for Isotopic Abundance Determination: Thermal Ionization Mass Spectrometry (TIMS)

The determination of the isotopic composition of **neodymium** is most commonly and accurately achieved using Thermal Ionization Mass Spectrometry (TIMS). This technique offers high precision and sensitivity, making it ideal for geological and nuclear applications.

### Principle

TIMS involves the ionization of a purified sample on a hot filament, followed by the acceleration of the resulting ions and their separation based on their mass-to-charge ratio in a magnetic field.

## Detailed Methodology

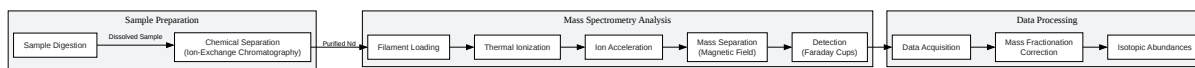
- Sample Preparation:
  - Digestion: The sample containing **neodymium** is first dissolved, typically using strong acids such as hydrofluoric (HF) and nitric acid (HNO<sub>3</sub>), to bring the element into a soluble form.
  - Chemical Separation: **Neodymium** is chemically separated from other elements in the sample matrix to avoid isobaric interferences (ions of other elements having the same mass as a **neodymium** isotope). This is a crucial step and is often accomplished through multi-stage ion-exchange chromatography.
- Filament Loading:
  - A small, precisely measured amount of the purified **neodymium** solution is loaded onto a metal filament, typically made of rhenium (Re) or tantalum (Ta).
  - The sample is then gently dried on the filament.
- Mass Spectrometric Analysis:
  - The filament is placed into the ion source of the mass spectrometer, which is then evacuated to a high vacuum.
  - The filament is heated by passing an electric current through it. This causes the **neodymium** sample to first evaporate and then ionize (lose an electron), forming Nd<sup>+</sup> ions.
  - The positively charged ions are then accelerated out of the ion source by a high voltage potential.
  - The ion beam passes through a strong magnetic field, which deflects the ions. The degree of deflection is dependent on the mass-to-charge ratio of the ion; lighter isotopes are deflected more than heavier isotopes.
  - The separated ion beams are then detected by a series of collectors (Faraday cups). The electrical current generated in each cup is proportional to the abundance of the

corresponding isotope.

- Data Acquisition and Correction:
  - The measured isotope ratios are corrected for mass fractionation, an instrumental effect that favors the transmission of heavier isotopes. This is typically done by normalizing the measured ratios to a known, stable isotope ratio, such as  $^{146}\text{Nd}/^{144}\text{Nd}$ , which has a reference value of 0.7219.[7]

## Visualization of the Experimental Workflow

The following diagram illustrates the key stages of determining **neodymium** isotopic abundance using Thermal Ionization Mass Spectrometry.



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Caption: Workflow for **Neodymium** Isotope Analysis by TIMS.

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